

Section 1: Compound Identification and Physicochemical Properties

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Compound of Interest

Compound Name: 2-Bromo-3-methoxybenzaldehyde

Cat. No.: B1279745

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2-Bromo-3-methoxybenzaldehyde (CAS No. 10401-18-0) is a substituted aromatic aldehyde. Its specific arrangement of bromo and methoxy groups on the benzaldehyde core dictates its reactivity and, consequently, its handling requirements. Understanding its fundamental properties is the first step in a comprehensive safety assessment.

Property	Value	Source(s)
CAS Number	10401-18-0	[1]
Molecular Formula	C ₈ H ₇ BrO ₂	[1][2]
Molecular Weight	215.04 - 215.05 g/mol	[1][2]
Appearance	Solid	[2]
IUPAC Name	2-bromo-3-methoxybenzaldehyde	[1]
SMILES	<chem>COC1=C(Br)C(C=O)=CC=C1</chem>	[1]
InChI Key	SZDPZQAPHXPVCN-UHFFFAOYSA-N	

Section 2: Hazard Identification and GHS Classification

While comprehensive toxicological data for **2-Bromo-3-methoxybenzaldehyde** is limited, available Safety Data Sheets (SDS) and data from structurally similar compounds allow for a reliable hazard assessment. The primary identified hazard is acute oral toxicity.[2] Based on analogous compounds, it is prudent to assume risks of skin, eye, and respiratory irritation.[3][4][5]

Hazard Class	Category	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)[2]
Skin Corrosion/Irritation	Category 2 (Assumed)	H315: Causes skin irritation	GHS07 (Exclamation Mark)
Serious Eye Damage/Irritation	Category 2 (Assumed)	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Assumed)	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)

Causality of Hazards:

- H302 (Harmful if swallowed): The compound can cause harmful effects if ingested.[2]
- H315 (Causes skin irritation): Aromatic aldehydes can interact with skin proteins and lipids, leading to irritation, redness, and inflammation.[6]
- H319 (Causes serious eye irritation): Direct contact with the eyes can cause significant irritation, watering, and redness.[6]
- H335 (May cause respiratory irritation): Inhalation of the dust can irritate the mucous membranes and the respiratory tract.[3][5]

Section 3: Engineering Controls & Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is critical. Engineering controls provide the primary barrier, supplemented by mandatory PPE.

Engineering Controls:

- **Chemical Fume Hood:** All handling of **2-Bromo-3-methoxybenzaldehyde** solid and its solutions must be conducted in a certified chemical fume hood. This is the most effective way to prevent inhalation of dust or vapors and contain any potential spills.[\[3\]](#)[\[7\]](#)
- **Safety Stations:** Eyewash stations and safety showers must be readily accessible and in close proximity to the handling area.[\[3\]](#)[\[8\]](#)

Personal Protective Equipment (PPE): The selection of PPE is based on a thorough risk assessment of the procedures being performed. The following are mandatory minimums:

- **Eye and Face Protection:** Tightly fitting chemical safety goggles or a full-face shield conforming to EN 166 (EU) or NIOSH (US) standards are required to protect against dust particles and splashes.[\[3\]](#)[\[9\]](#)
- **Hand Protection:** Chemical-impermeable gloves, such as nitrile or butyl rubber, must be worn. Gloves should be inspected for integrity before each use and replaced immediately if contaminated or damaged.[\[9\]](#)[\[10\]](#)
- **Skin and Body Protection:** A laboratory coat is required. For tasks with a higher risk of spillage, a chemical-resistant apron should be worn over the lab coat.[\[9\]](#)
- **Respiratory Protection:** If engineering controls are insufficient or during a large spill cleanup, a NIOSH-approved respirator with an appropriate particulate filter (e.g., N95) or an acid gas cartridge should be used.[\[11\]](#)

Section 4: Safe Handling and Storage Protocols

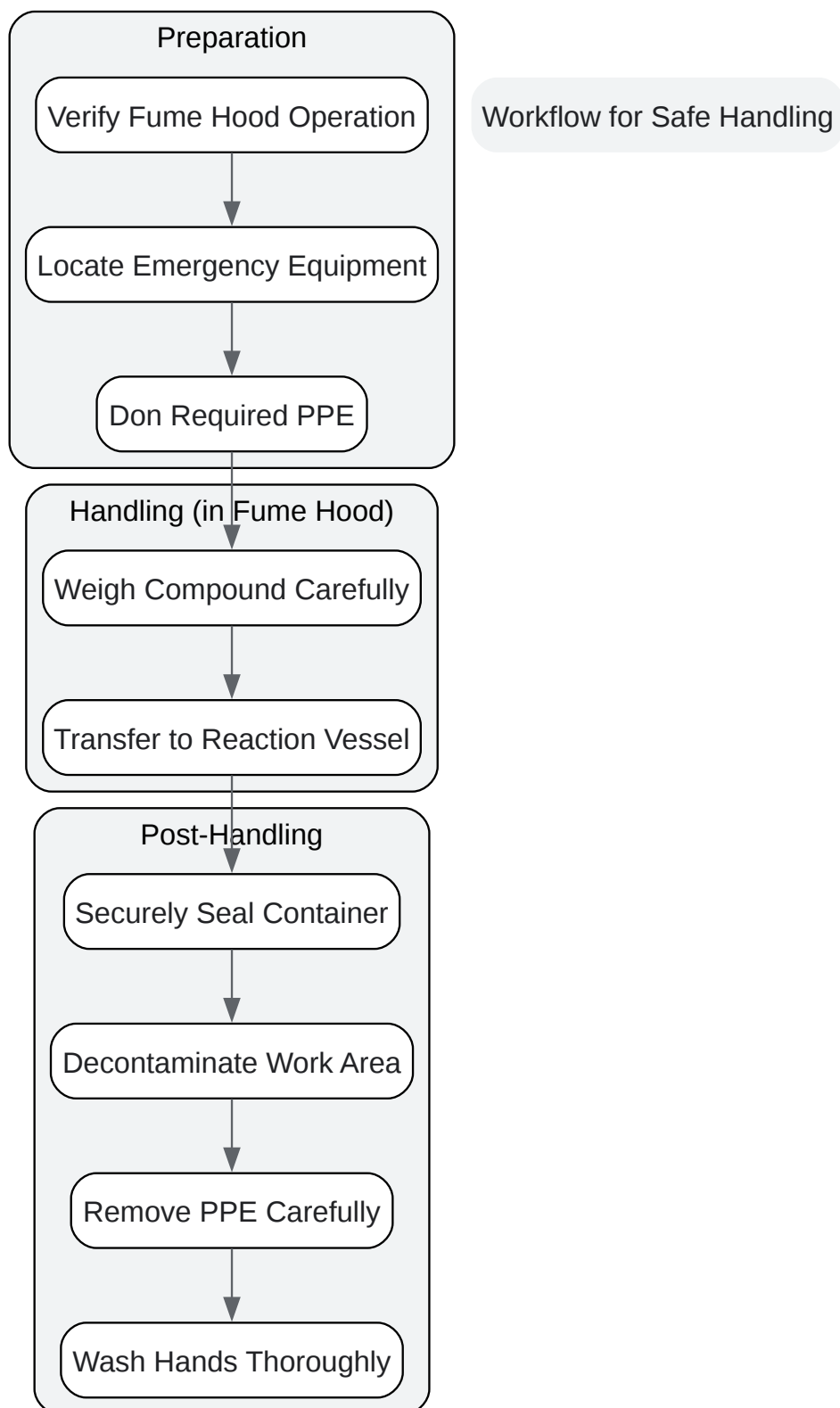
Adherence to a standardized workflow minimizes risk during the experimental process.

Step-by-Step Handling Protocol:

- **Preparation:** Before handling, ensure the chemical fume hood is operational and the work area is clean and uncluttered. Confirm the location of the nearest eyewash station and safety

shower.

- Donning PPE: Put on all required PPE as detailed in Section 3.
- Weighing: To prevent dust generation, weigh the solid compound carefully within the fume hood. Use a draft shield on the balance if necessary.
- Transfer and Use: When adding the compound to a reaction vessel, do so slowly and carefully to avoid creating dust.
- Post-Handling: After use, securely close the container. Decontaminate any surfaces that may have come into contact with the chemical.
- Doffing PPE: Remove PPE carefully, avoiding self-contamination. Wash hands and any exposed skin thoroughly with soap and water after completing work.[\[3\]](#)[\[11\]](#)



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Caption: Workflow for Safe Handling

Storage Requirements:

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)[\[7\]](#)
- Incompatibilities: Keep away from strong oxidizing agents and strong bases to prevent degradation or potentially hazardous reactions.[\[3\]](#)[\[12\]](#)
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant hazard pictograms.

Section 5: Emergency Procedures

Immediate and appropriate action during an emergency is crucial.

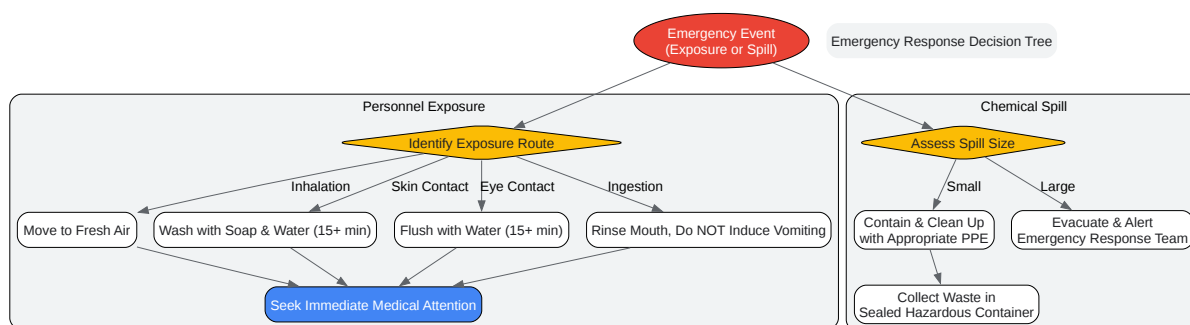
First-Aid Measures:

- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[3\]](#)[\[7\]](#)[\[11\]](#)
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.[\[3\]](#)[\[7\]](#)[\[11\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[3\]](#)[\[7\]](#)[\[11\]](#)
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[4\]](#)[\[7\]](#)[\[11\]](#)

Spill Response Protocol:

- Evacuate: Clear all non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated, but avoid actions that could generate airborne dust.
- Contain: Prevent the spill from spreading or entering drains.

- Cleanup (Small Spill): For small spills, carefully sweep up the solid material, avoiding dust generation. Use an absorbent material for solutions. Place the waste into a sealed, labeled container for hazardous disposal.[7][13]
- Cleanup (Large Spill): For large spills, evacuate the area and contact your institution's emergency response team.[13]
- Decontaminate: Thoroughly clean the spill area once the material has been removed.



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Caption: Emergency Response Decision Tree

Section 6: Disposal Considerations

Proper disposal is a critical final step in the chemical lifecycle to ensure environmental and personnel safety.

- Waste Classification: **2-Bromo-3-methoxybenzaldehyde** and any materials contaminated with it (e.g., gloves, paper towels, absorbent pads) must be treated as hazardous chemical waste.[9][11]
- Containerization: All waste must be collected in a designated, properly labeled, and sealed hazardous waste container.[7][9]
- Disposal Procedure: Disposal must be carried out through a licensed professional waste disposal service in strict accordance with all local, regional, and national regulations. Do not dispose of this chemical down the drain.[3][7][11]

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